Synthesis of N-Propargyl Phenothiazine for Anticancer Research: Application Notes and Protocols

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Compound of Interest

Compound Name:	*N-Propargyl Phenothiazine*
CAS No.:	*4282-78-4*
Cat. No.:	*B130496*

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Authored by: A Senior Application Scientist

Introduction: The Therapeutic Promise of Phenothiazine Scaffolds in Oncology

The phenothiazine tricycle is a privileged scaffold in medicinal chemistry, historically recognized for its profound impact on the treatment of psychosis.[1] However, the therapeutic potential of this versatile molecule extends far beyond neuroleptic activity. A growing body of evidence underscores the significant anticancer properties of phenothiazine derivatives, demonstrating a broad spectrum of activity against various cancer cell lines, including those exhibiting multi-drug resistance.[2][3] These compounds exert their antitumor effects through a variety of mechanisms, such as the induction of apoptosis, disruption of cell cycle progression, and modulation of key signaling pathways implicated in cancer cell proliferation and survival.[4][5][6]

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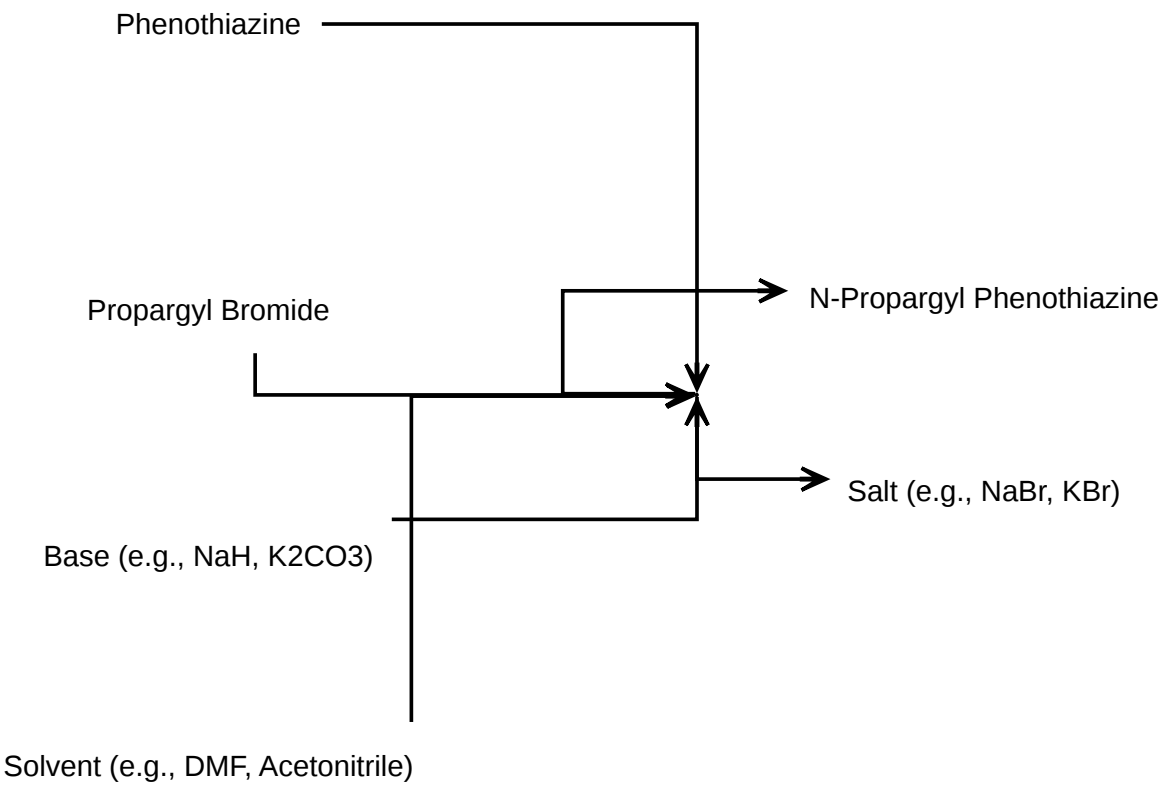
The strategic modification of the phenothiazine core is crucial for enhancing its anticancer efficacy and selectivity. The introduction of a propargyl group at the N-10 position of the phenothiazine ring system is a particularly promising derivatization strategy. The propargylamine moiety is a valuable functional group in drug discovery, known for its ability to modulate the biological activity of parent compounds and to serve as a handle for further chemical modifications.[7][8][9] Specifically, the terminal alkyne of the propargyl group opens up avenues for the application of "click chemistry," a set of powerful and reliable reactions for the construction of complex molecules, including novel anticancer agents.[10][11][12] This allows for the facile conjugation of **N-propargyl phenothiazine** with other pharmacophores, targeting moieties, or solubilizing groups to create highly tailored and potent anticancer drug candidates.

This application note provides a comprehensive guide to the synthesis of **N-propargyl phenothiazine**, along with detailed protocols for its evaluation as a potential anticancer agent. The methodologies described herein are designed to be robust and reproducible, providing a solid foundation for researchers engaged in the discovery and development of novel phenothiazine-based cancer therapeutics.

Part 1: Synthesis of N-Propargyl Phenothiazine

The synthesis of **N-propargyl phenothiazine** is a straightforward N-alkylation reaction. The nitrogen atom of the phenothiazine ring acts as a nucleophile, displacing a leaving group from a propargyl-containing electrophile. The choice of base and solvent is critical for achieving a high yield and purity of the final product.

Reaction Scheme:



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Caption: Synthetic route for **N-propargyl phenothiazine**.

Experimental Protocol: Synthesis of 10-(prop-2-yn-1-yl)-10H-phenothiazine

Materials and Reagents:

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Reagent/Material	Grade	Supplier
Phenothiazine	98%	Sigma-Aldrich
Propargyl bromide (80% in toluene)	Sigma-Aldrich	
Sodium hydride (60% dispersion in mineral oil)	Sigma-Aldrich	
Anhydrous N,N-Dimethylformamide (DMF)	Sigma-Aldrich	
Ethyl acetate	ACS grade	Fisher Scientific
Hexane	ACS grade	Fisher Scientific
Saturated aqueous sodium bicarbonate solution		
Brine		
Anhydrous magnesium sulfate		
TLC plates (Silica gel 60 F254)	Merck	
Silica gel for column chromatography (60-120 mesh)		

Instrumentation:

- Magnetic stirrer with heating plate
- Round-bottom flasks
- Condenser
- Dropping funnel
- Rotary evaporator

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- Melting point apparatus
- NMR spectrometer (^{1}H and ^{13}C)
- Mass spectrometer

Procedure:

- Reaction Setup: To a flame-dried 250 mL three-necked round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a nitrogen inlet, add phenothiazine (5.0 g, 25.1 mmol).
- Dissolution: Add anhydrous DMF (100 mL) to the flask and stir the mixture until the phenothiazine is completely dissolved.
- Deprotonation: Carefully add sodium hydride (1.2 g, 30.1 mmol, 60% dispersion in mineral oil) portion-wise to the solution at 0 °C (ice bath). Allow the reaction mixture to stir at room temperature for 1 hour. The evolution of hydrogen gas should be observed. Causality: Sodium hydride is a strong base that deprotonates the nitrogen of the phenothiazine, forming the highly nucleophilic phenothiazine anion, which is necessary for the subsequent alkylation.
- Alkylation: Cool the reaction mixture back to 0 °C. Add propargyl bromide (3.3 mL, 30.1 mmol, 80% solution in toluene) dropwise via the dropping funnel over a period of 30 minutes. After the addition is complete, allow the reaction to warm to room temperature and stir for 12-16 hours. Causality: The phenothiazine anion attacks the electrophilic carbon of propargyl bromide in an SN2 reaction, forming the N-C bond and displacing the bromide ion.
- Reaction Monitoring: Monitor the progress of the reaction by thin-layer chromatography (TLC) using a mixture of hexane and ethyl acetate (e.g., 9:1 v/v) as the eluent. The disappearance of the phenothiazine spot and the appearance of a new, less polar product spot indicate the reaction is proceeding.
- Quenching: Upon completion of the reaction, carefully quench the excess sodium hydride by the slow, dropwise addition of ice-cold water (50 mL).

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- Extraction: Transfer the reaction mixture to a separatory funnel and extract the product with ethyl acetate (3 x 100 mL).
- Washing: Wash the combined organic layers with saturated aqueous sodium bicarbonate solution (100 mL) and brine (100 mL).
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: Purify the crude product by column chromatography on silica gel using a gradient of hexane and ethyl acetate as the eluent.
- Characterization: Characterize the purified **N-propargyl phenothiazine** by ^{1}H NMR, ^{13}C NMR, and mass spectrometry to confirm its structure and purity. The expected product is a solid.

Expected Yield and Physicochemical Properties:

Compound	Molecular Formula	Molecular Weight (g/mol)	Expected Yield (%)	Melting Point (°C)
N-Propargyl Phenothiazine	$C_{15}H_{11}NS$	237.32	70-85	98-102

Part 2: Evaluation of Anticancer Activity

The synthesized **N-propargyl phenothiazine** can be evaluated for its anticancer activity using a variety of in vitro assays. These assays are designed to assess the compound's cytotoxicity, its effect on cell proliferation, and its ability to induce apoptosis in cancer cells.

Protocol 1: Cell Viability Assay (MTT Assay)

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity. NAD(P)H-dependent cellular oxidoreductase enzymes reflect the number of viable cells present.

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Materials:

- Cancer cell lines (e.g., MCF-7 breast cancer, A549 lung cancer, HeLa cervical cancer)
- Complete cell culture medium (e.g., DMEM with 10% FBS and 1% penicillin-streptomycin)
- **N-Propargyl phenothiazine** (dissolved in DMSO to prepare a stock solution)
- MTT solution (5 mg/mL in PBS)
- DMSO
- 96-well plates
- Multichannel pipette
- Plate reader

Procedure:

- Cell Seeding: Seed cancer cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of complete medium. Incubate for 24 hours at 37 °C in a humidified 5% CO_2 atmosphere.
- Compound Treatment: Prepare serial dilutions of **N-propargyl phenothiazine** in complete medium from the DMSO stock solution. The final DMSO concentration should not exceed 0.5%. Replace the medium in the wells with 100 µL of medium containing different concentrations of the compound. Include a vehicle control (medium with DMSO) and a positive control (e.g., doxorubicin).
- Incubation: Incubate the plate for 48-72 hours.
- MTT Addition: Add 20 µL of MTT solution to each well and incubate for 4 hours at 37 °C.
- Formazan Solubilization: Carefully remove the medium and add 150 µL of DMSO to each well to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.

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- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control. Plot the percentage of cell viability against the compound concentration and determine the IC_{50} value (the concentration of the compound that inhibits 50% of cell growth).

Protocol 2: Apoptosis Assay (Annexin V-FITC/Propidium Iodide Staining)

This assay distinguishes between viable, early apoptotic, late apoptotic, and necrotic cells.

Materials:

- Cancer cell lines
- **N-Propargyl phenothiazine**
- Annexin V-FITC Apoptosis Detection Kit
- Flow cytometer

Procedure:

- Cell Treatment: Seed cells in 6-well plates and treat with **N-propargyl phenothiazine** at its IC_{50} concentration for 24-48 hours.
- Cell Harvesting: Harvest the cells by trypsinization and wash with cold PBS.
- Staining: Resuspend the cells in 1X binding buffer provided in the kit. Add Annexin V-FITC and propidium iodide (PI) to the cell suspension and incubate in the dark for 15 minutes at room temperature.
- Flow Cytometry Analysis: Analyze the stained cells using a flow cytometer. Viable cells are Annexin V-FITC and PI negative; early apoptotic cells are Annexin V-FITC positive and PI negative; late apoptotic/necrotic cells are both Annexin V-FITC and PI positive.

Potential Mechanism of Action: Disruption of the PI3K/Akt Signaling Pathway

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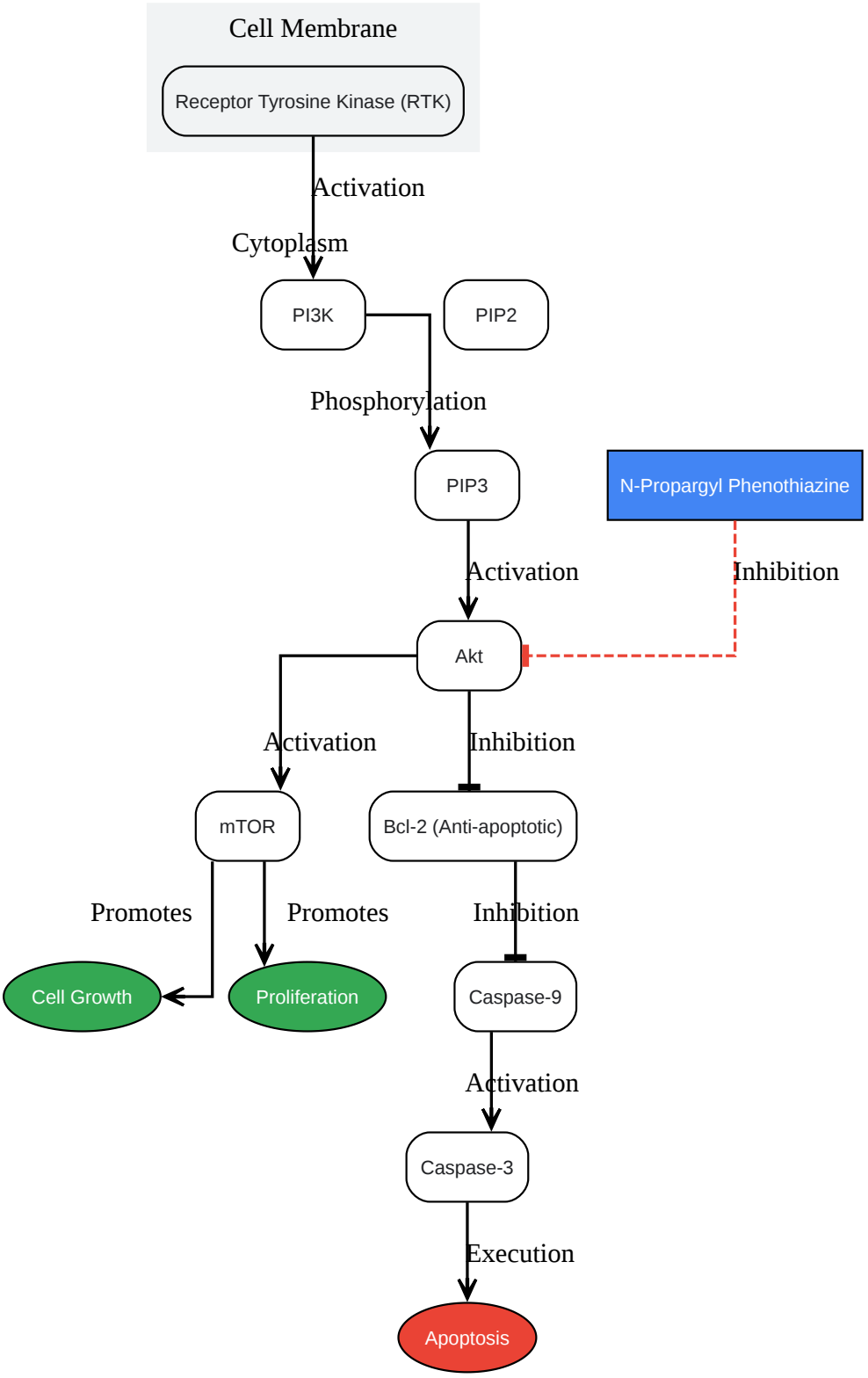
Phenothiazine derivatives have been shown to induce apoptosis by inhibiting the PI3K/Akt signaling pathway, which is a critical pathway for cell survival and proliferation.[4]



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Caption: Proposed mechanism of action of **N-Propargyl Phenothiazine**.

Conclusion and Future Directions

The synthesis of **N-propargyl phenothiazine** provides a versatile platform for the development of novel anticancer agents. The protocols outlined in this application note offer a robust framework for the synthesis, purification, and in vitro evaluation of this promising compound. The presence of the propargyl group allows for further derivatization via click chemistry, enabling the creation of a diverse library of phenothiazine-based compounds with potentially enhanced anticancer activity and improved pharmacological profiles. Future studies should focus on optimizing the structure of **N-propargyl phenothiazine** derivatives to improve their potency and selectivity, as well as on conducting in vivo studies to validate their therapeutic potential.

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